

Application Note: Asymmetric Synthesis & Utilization of N,N-Dimethylmorpholine-2-carboxamide Scaffolds

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Compound of Interest

Compound Name: *N,N-dimethylmorpholine-2-carboxamide*
CAS No.: 135072-23-0
Cat. No.: B166608

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Executive Summary

The morpholine ring is a "privileged scaffold" in modern medicinal chemistry, offering optimized pharmacokinetic profiles (solubility, lipophilicity, and metabolic stability) compared to piperidines or cyclohexanes. Specifically, (S)- or (R)-**N,N-dimethylmorpholine-2-carboxamide** represents a high-value chiral building block. The C2-carboxamide moiety serves as a versatile handle for further chemical elaboration, while the N,N-dimethyl amide functionality provides unique steric and electronic properties that influence binding affinity in target proteins (e.g., NK1 antagonists, TREM2 modulators).

This guide details the catalytic asymmetric synthesis of this scaffold via Rhodium-catalyzed hydrogenation of dehydromorpholines. It further outlines protocols for its downstream application as a chiral auxiliary and building block in API synthesis.

Mechanistic Principles & Strategy

The primary challenge in accessing **N,N-dimethylmorpholine-2-carboxamide** is establishing the C2 stereocenter with high enantiomeric excess (ee). Traditional resolution methods (e.g., tartaric acid crystallization) are low-yielding. The industrial standard has shifted toward Asymmetric Hydrogenation (AH) of cyclic enamides (dehydromorpholines).

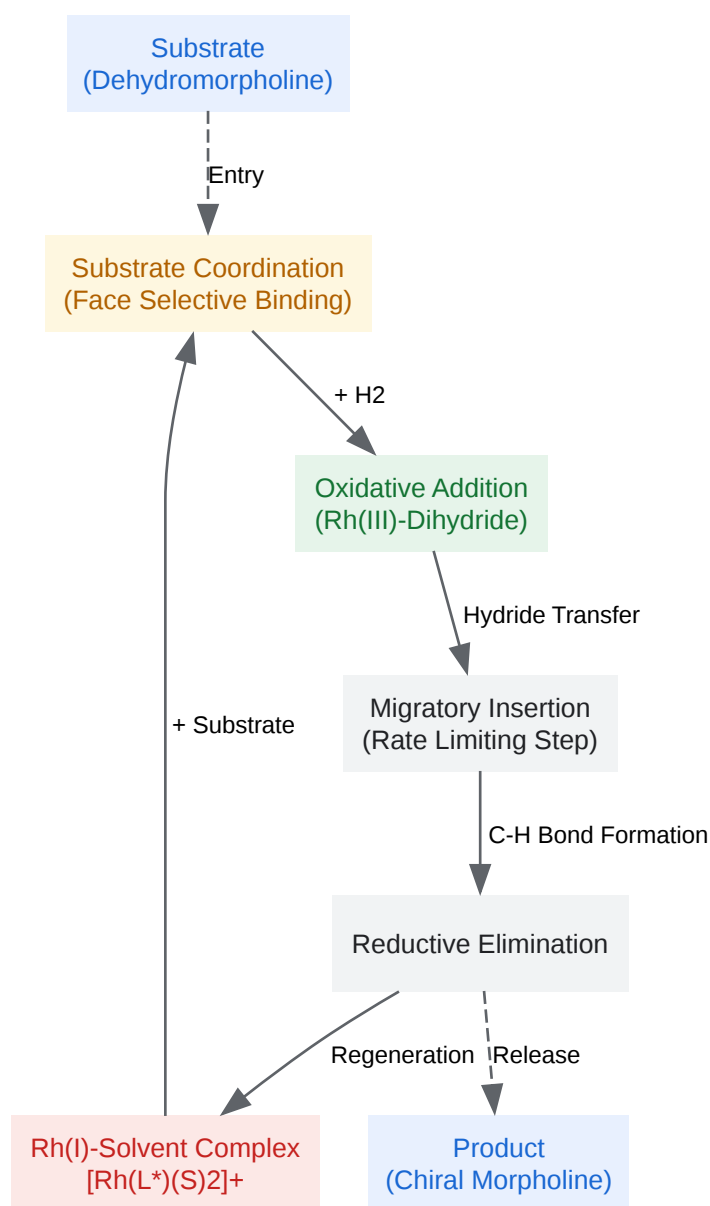
The Catalytic System

The transformation relies on a Rh(I)-bisphosphine complex.^[1] The mechanism involves the coordination of the dehydromorpholine substrate to the metal center, directed by the amide oxygen or the cyclic nitrogen, followed by face-selective hydride insertion.

- Precursor: N-protected or free 3,4-dehydromorpholine-2-carboxamide.
- Catalyst: $[\text{Rh}(\text{COD})_2]\text{BF}_4$ or $[\text{Rh}(\text{NBD})_2]\text{SbF}_6$.
- Chiral Ligand: Bisphosphines with large bite angles (e.g., SKP, BINAP, or DuPhos) are critical for inducing high enantioselectivity in 6-membered cyclic enamides.

Mechanism Visualization

The following diagram illustrates the stereodetermining cycle for the Rh-catalyzed hydrogenation.



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Figure 1: Catalytic cycle for the Rh(I)-mediated asymmetric hydrogenation of dehydromorpholine precursors. The stereochemistry is determined during the migratory insertion step.

Experimental Protocols

Protocol A: Asymmetric Hydrogenation of Dehydromorpholine Precursor

Objective: Synthesis of (S)-**N,N-dimethylmorpholine-2-carboxamide** with >98% ee.

Reagents & Equipment[2][3]

- Substrate: N,N-Dimethyl-3,4-dihydro-2H-1,4-oxazine-2-carboxamide (1.0 equiv).
- Catalyst Precursor: $[\text{Rh}(\text{COD})_2]\text{BF}_4$ (1.0 mol%).
- Ligand: (R)-SKP (Skewphos) or (R)-BINAP (1.1 mol%).
- Solvent: Anhydrous Dichloromethane (DCM) or Methanol (MeOH).
- Hydrogen Source: H_2 gas (balloon or autoclave).
- Apparatus: Stainless steel autoclave (for >1 atm) or Schlenk line.

Step-by-Step Procedure

- Catalyst Preparation (Glovebox/Inert Atmosphere):
 - In a Schlenk tube, dissolve $[\text{Rh}(\text{COD})_2]\text{BF}_4$ (4.0 mg, 0.01 mmol) and (R)-SKP (5.0 mg, 0.011 mmol) in degassed anhydrous DCM (2 mL).
 - Stir at room temperature for 30 minutes. The solution should turn from orange to a deep reddish-orange, indicating formation of the active $[\text{Rh}(\text{Ligand})(\text{Solvent})_2]^+$ complex.
- Substrate Addition:
 - Dissolve the dehydromorpholine substrate (156 mg, 1.0 mmol) in degassed DCM (3 mL).
 - Transfer the substrate solution via cannula into the catalyst mixture.
- Hydrogenation:
 - Transfer the reaction mixture to a stainless steel autoclave.
 - Purge the vessel with H_2 (pressurize to 5 bar, vent, repeat 3 times).
 - Pressurize to 30 bar (435 psi) H_2 .

- Stir at 25°C for 12–24 hours.
- Workup & Analysis:
 - Vent the hydrogen gas carefully (fume hood).
 - Concentrate the solvent under reduced pressure.
 - Purification: Pass the residue through a short plug of silica gel (eluent: EtOAc/MeOH 9:1) to remove the catalyst.
 - Analysis: Determine conversion by ^1H NMR and enantiomeric excess (ee) by Chiral HPLC (Chiralpak IA column, Hexane/iPrOH 90:10).

Optimization Data (Ligand Screening)

Table 1: Effect of Ligand on Enantioselectivity for Morpholine-2-carboxamide Synthesis

Entry	Ligand	Solvent	H ₂ Pressure (bar)	Yield (%)	ee (%)
1	(R)-BINAP	MeOH	30	95	88
2	(R,R)-Me-DuPhos	MeOH	30	98	92
3	(R)-SKP	DCM	30	99	>99
4	(R)-SegPhos	TFE	50	96	97

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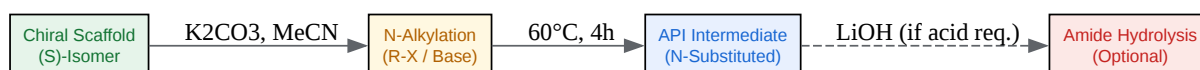
Technical Insight: The SKP ligand (bearing a large bite angle) often outperforms BINAP in 6-membered cyclic enamide hydrogenations due to better accommodation of the morpholine ring's chair-like transition state.

Protocol B: Downstream Application (Drug Conjugation)

Objective: Utilization of the chiral scaffold in API synthesis via N-alkylation.

The N,N-dimethyl amide group is stable under basic alkylation conditions, making it an ideal directing group or spectator during N4-functionalization.

Workflow Diagram



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Figure 2: General workflow for incorporating the scaffold into pharmaceutical agents.

Procedure (N-Alkylation)

- Setup: To a solution of (S)-N,N-dimethylmorpholine-2-carboxamide (1.0 equiv) in acetonitrile (MeCN) is added K₂CO₃ (2.0 equiv) and the electrophile (e.g., benzyl bromide or heteroaryl chloride, 1.1 equiv).
- Reaction: Heat to 60°C for 4–6 hours. Monitoring via LC-MS is recommended to track the consumption of the morpholine.
- Isolation: Filter inorganic salts, concentrate, and purify via flash chromatography.

Troubleshooting & Critical Parameters

Catalyst Poisoning

- Symptom: Incomplete conversion in Protocol A.
- Cause: Trace amines or sulfur impurities in the dehydromorpholine precursor can poison the Rh catalyst.
- Solution: Pass the substrate through a plug of activated alumina or recrystallize prior to hydrogenation.

Stereocontrol Loss

- Symptom: Lower ee (<90%).
- Cause: H₂ pressure too low or temperature too high.
- Correction: Maintain temperature strictly at 20–25°C. Higher temperatures increase the rate of non-selective background hydrogenation. Ensure H₂ pressure is >20 bar to ensure rapid oxidative addition.

Handling the Amide

- Note: The N,N-dimethyl amide is robust. However, avoid strong acidic conditions (e.g., boiling HCl) unless hydrolysis to the carboxylic acid is desired. For chiral resolution analysis, the amide is often superior to the ester due to distinct UV absorption and better separation on chiral columns.

References

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- Synthesis and Characterization of Morpholine Derivatives. BenchChem Application Notes. (General protocols for morpholine scaffold handling).
- Chiral N,N'-dioxide Ligands in Asymmetric Catalysis. Organic Chemistry Frontiers. (Context on ligand design for amide-containing substrates).
- PubChem Compound Summary: N,N-Dimethylmorpholine-4-carboxamide. (Structural data and physical properties verification).
- WO2024188994A1 - Pyridazine compounds. (Patent literature citing the use of dimethylmorpholine carboxamides in drug discovery).

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- [3. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
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